

# The Solubility of Trichlorofluoromethane in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trichlorofluoromethane

Cat. No.: B166822

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **trichlorofluoromethane** (CFC-11) in a range of organic solvents. This information is critical for professionals in research, science, and drug development who may encounter or utilize this compound in various applications, from historical contexts in aerosol formulations to its use as a reference compound. This guide summarizes available quantitative data, details experimental protocols for solubility determination, and illustrates the key factors influencing the solubility of this chlorofluorocarbon.

## Quantitative Solubility Data

**Trichlorofluoromethane**, a colorless and volatile liquid, exhibits solubility in a variety of organic solvents, a characteristic that was pivotal to its former widespread use.<sup>[1][2]</sup> While extensive quantitative data across a broad spectrum of organic solvents and temperatures is not readily available in consolidated form, this guide compiles known information to facilitate comparison. It is generally recognized that CFC-11 is soluble in alcohols, ethers, and other common organic solvents.<sup>[1][2]</sup>

Table 1: Solubility of **Trichlorofluoromethane** (CFC-11) in Various Solvents

Solvent	Temperature (°C)	Solubility (Mole Fraction)	Solubility ( g/100g Solvent)
Water	20	-	~0.1[3]
Water	25	-	~0.11[4]
Organic Solvents	Data Not Available	Data Not Available	Data Not Available

Note: The table above highlights the current gap in readily available, specific quantitative data for the solubility of **trichlorofluoromethane** in a diverse range of organic solvents. The provided water solubility data is for reference. Further experimental work is required to populate the organic solvent section comprehensively.

## Factors Influencing Solubility

The dissolution of **trichlorofluoromethane** in organic solvents is governed by several key physicochemical principles. Understanding these factors is essential for predicting and controlling its behavior in solution.

A diagram illustrating the relationships between these factors is provided below.

Caption: Factors influencing the solubility of **trichlorofluoromethane**.

### Temperature

For gases dissolving in organic solvents, solubility generally increases with temperature. This is in contrast to the behavior of gases in water, where solubility typically decreases as temperature rises. The endothermic nature of the dissolution process in many organic systems means that providing more thermal energy shifts the equilibrium towards greater solubility.

### Pressure

The solubility of a gas in a liquid is directly proportional to the partial pressure of that gas above the liquid, a principle described by Henry's Law. Therefore, an increase in the partial pressure of **trichlorofluoromethane** will lead to a greater amount of it dissolving in an organic solvent.

### Polarity of Solvent and Solute

The adage "like dissolves like" is a fundamental concept in solubility. **Trichlorofluoromethane** is a relatively nonpolar molecule. Consequently, it will exhibit higher solubility in nonpolar or weakly polar organic solvents such as hydrocarbons and ethers, compared to highly polar solvents.

## Molecular Size

The size of the solvent molecules can also play a role. Solvents with smaller molecules may be more effective at solvating the gas molecules, leading to higher solubility.

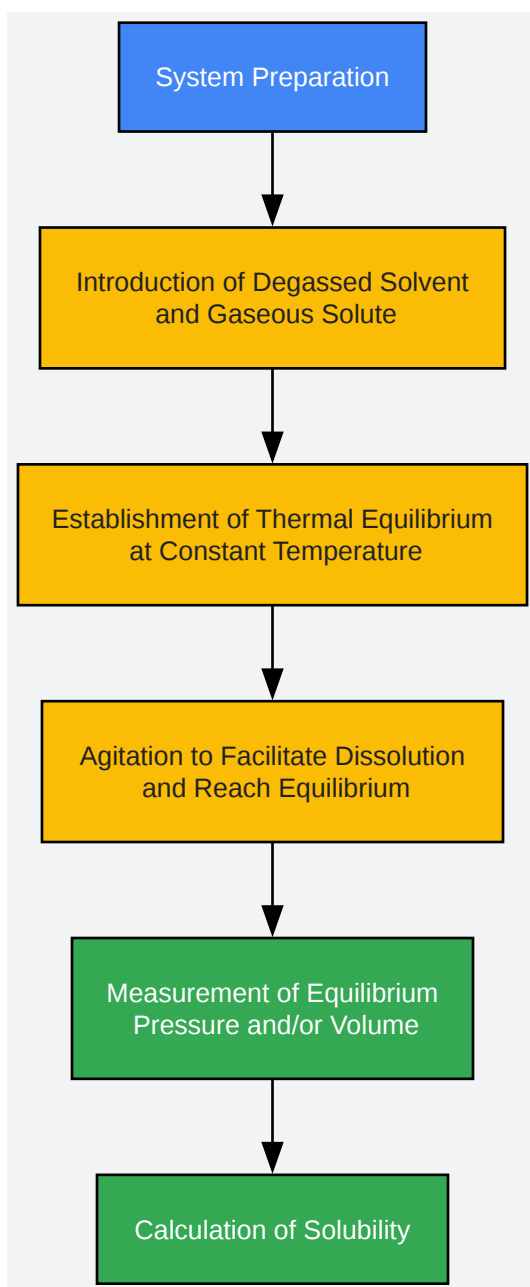
## Experimental Protocols for Solubility Determination

Accurate determination of gas solubility in liquids requires precise and well-controlled experimental procedures. The following sections detail two common methods: the static method and the dynamic method.

### Static Method

The static method involves introducing a known amount of gas and solvent into a closed system and allowing them to reach equilibrium. The change in pressure or volume of the gas phase is then used to calculate the amount of gas that has dissolved in the liquid.

Experimental Workflow for the Static Method



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Caption: Workflow for the static method of gas solubility determination.

Detailed Methodology:

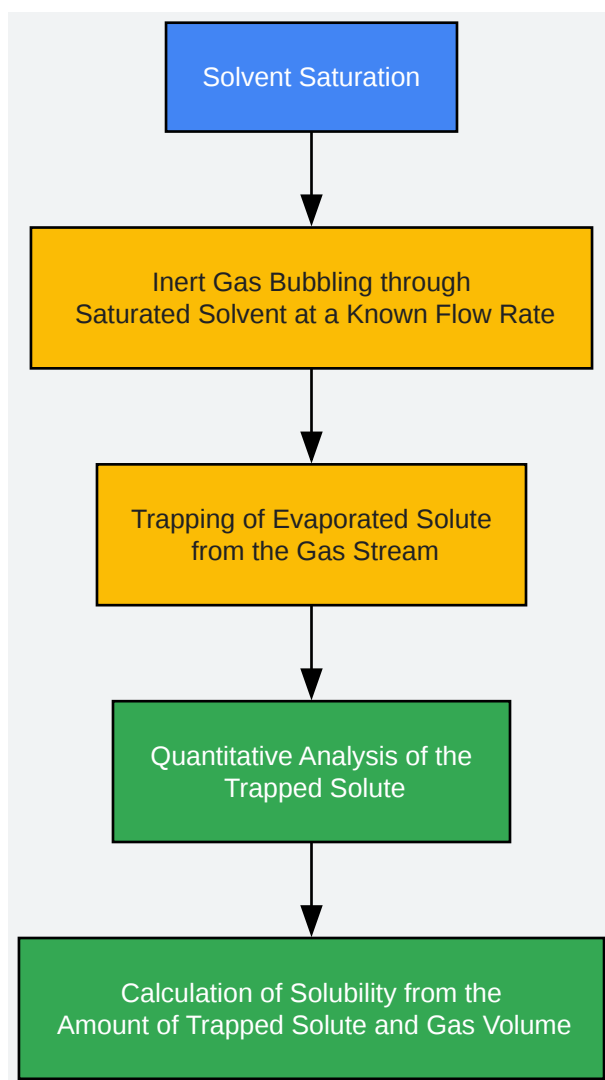
- Apparatus: A thermostated equilibrium cell of known volume, equipped with a pressure transducer, a temperature sensor, and a magnetic stirrer. The cell must be connected to a vacuum line and a gas supply.

- **Solvent Degassing:** The organic solvent is thoroughly degassed to remove any dissolved air, which could interfere with the measurements. This is typically achieved by repeated freeze-pump-thaw cycles under vacuum.
- **Procedure:** a. A precise amount of the degassed solvent is introduced into the evacuated equilibrium cell. b. **Trichlorofluoromethane** gas is then admitted to the cell, and the initial pressure and temperature are recorded. c. The mixture is stirred vigorously at a constant temperature to facilitate the dissolution of the gas into the liquid phase. d. The pressure inside the cell is monitored until it reaches a constant value, indicating that equilibrium has been established. e. The final equilibrium pressure, temperature, and the initial amounts of gas and solvent are used to calculate the mole fraction of the gas in the liquid phase.

## Dynamic Saturation Method

In the dynamic saturation method, a stream of an inert gas is bubbled through the solvent, which is saturated with the solute gas (**trichlorofluoromethane**). The exiting gas stream, now containing the evaporated solute, is analyzed to determine the amount of solute carried over.

Experimental Workflow for the Dynamic Saturation Method



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Caption: Workflow for the dynamic saturation method of gas solubility.

#### Detailed Methodology:

- Apparatus: A thermostated saturation cell, a carrier gas supply with a precise flow controller, a trapping system (e.g., a cold trap or a sorbent tube), and an analytical instrument for quantifying the trapped solute (e.g., a gas chromatograph).
- Procedure: a. The organic solvent in the saturation cell is saturated with **trichlorofluoromethane** at a constant temperature and pressure. b. A stream of an inert carrier gas (e.g., nitrogen or helium) is passed through the saturated solution at a known and constant flow rate. c. The carrier gas becomes saturated with the vapor of

**trichlorofluoromethane**. d. The exiting gas stream is passed through a trap where the **trichlorofluoromethane** is quantitatively collected. e. The amount of trapped **trichlorofluoromethane** is determined using a suitable analytical technique. f. The solubility is calculated from the amount of trapped solute and the total volume of the carrier gas that has passed through the system.

## Conclusion

This technical guide has synthesized the available information on the solubility of **trichlorofluoromethane** in organic solvents. While general principles of solubility are well-understood, there is a notable lack of specific, quantitative experimental data for CFC-11 in a wide array of organic media. The detailed experimental protocols provided herein offer a foundation for researchers to conduct such measurements, which would be invaluable to various scientific and industrial fields. Further research to populate a comprehensive database of solubility data for this and other similar compounds is highly encouraged to enhance our understanding of their behavior in different chemical environments.

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## References

- 1. [catalog.data.gov](https://catalog.data.gov) [[catalog.data.gov](https://catalog.data.gov)]
- 2. [christopher-catalog-dev.app.cloud.gov](https://christopher-catalog-dev.app.cloud.gov) [[christopher-catalog-dev.app.cloud.gov](https://christopher-catalog-dev.app.cloud.gov)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. [www2.mst.dk](https://www2.mst.dk) [[www2.mst.dk](https://www2.mst.dk)]
- To cite this document: BenchChem. [The Solubility of Trichlorofluoromethane in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166822#solubility-of-trichlorofluoromethane-in-various-organic-solvents>]

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